

Navigating the Data Gap: An Objective Assessment of Dimethyl 3-hydroxyphthalate

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Compound of Interest

Compound Name: **Dimethyl 3-hydroxyphthalate**

Cat. No.: **B1315018**

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For researchers, scientists, and drug development professionals, the validation of experimental findings is a cornerstone of scientific advancement. However, in the case of **Dimethyl 3-hydroxyphthalate**, a notable scarcity of publicly available experimental data on its biological activity presents a significant challenge. This guide provides a comprehensive overview of the existing information on **Dimethyl 3-hydroxyphthalate** and draws objective comparisons with its better-studied isomers, Dimethyl 4-hydroxyphthalate and Dimethyl phthalate, to offer a contextual understanding for future research.

While **Dimethyl 3-hydroxyphthalate** is commercially available and has been identified in the fungus *Colletotrichum gloeosporioides*, its biological effects remain largely unexplored.^[1] Its primary documented application is as a reactant in the synthesis of proteolysis targeting chimeras (PROTACs), highlighting its role as a chemical building block rather than a biologically active agent under investigation.^[2]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Dimethyl 3-hydroxyphthalate** is presented below, based on available database information.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ O ₅	PubChem[1]
Molecular Weight	210.18 g/mol	PubChem[1]
CAS Number	36669-02-0	ChemicalBook[2]
Appearance	Not specified	-
Solubility	Not specified	-

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Dimethyl 3-hydroxyphthalate** are not available in the scientific literature. However, a general synthetic protocol for its preparation from 3-Hydroxyphthalic anhydride is described.

Synthesis of Dimethyl 3-hydroxyphthalate

A common method for the synthesis of **Dimethyl 3-hydroxyphthalate** involves the esterification of 3-Hydroxyphthalic anhydride with methanol. The general steps are as follows:

- 3-Hydroxyphthalic anhydride is dissolved in methanol and refluxed for several hours.
- After cooling, the solvent is removed by vacuum evaporation.
- The residue is suspended in a solvent like N,N-Dimethylformamide (DMF) with a base such as sodium bicarbonate.
- An alkylating agent, typically iodomethane, is added, and the mixture is heated.
- Following the reaction, the solvent is removed, and the residue is partitioned between an organic solvent (e.g., ethyl acetate) and water.
- The organic layer is washed, dried, and concentrated.
- The final product is purified using column chromatography.[2]

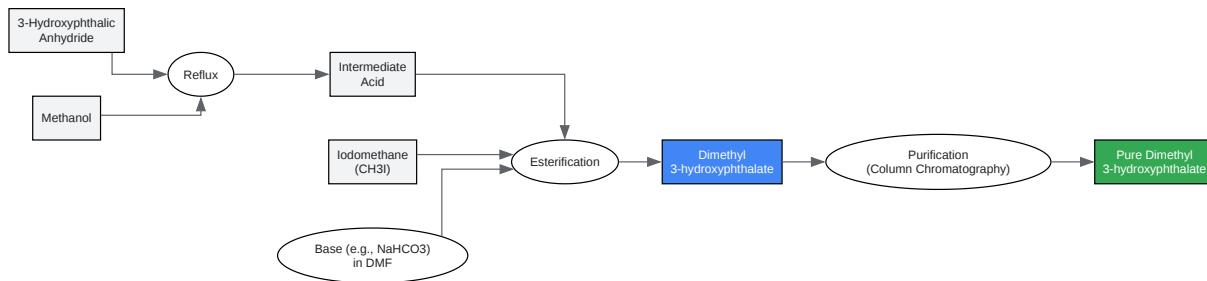
Comparative Analysis with Related Phthalates

To provide a framework for potential future investigations, this section compares **Dimethyl 3-hydroxyphthalate** with its structural isomer, Dimethyl 4-hydroxyphthalate, and the parent compound, Dimethyl phthalate. It is crucial to reiterate that the biological activities of these related compounds cannot be directly extrapolated to **Dimethyl 3-hydroxyphthalate**.

Compound	Key Experimental Findings	Potential Signaling Pathways
Dimethyl 4-hydroxyphthalate	Identified as a potential endocrine-disrupting compound. ^[3] Limited experimental data is available.	Not extensively studied.
Dimethyl phthalate (DMP)	Exhibits low acute toxicity. ^[4] Some studies suggest potential for developmental toxicity at high doses. ^[5] It is not classifiable as to its human carcinogenicity. ^[6] Has been shown to affect the growth of certain microorganisms. ^[7]	Studies in zebrafish embryos suggest that DMP may regulate MAPK and calcium signaling pathways. ^[8]

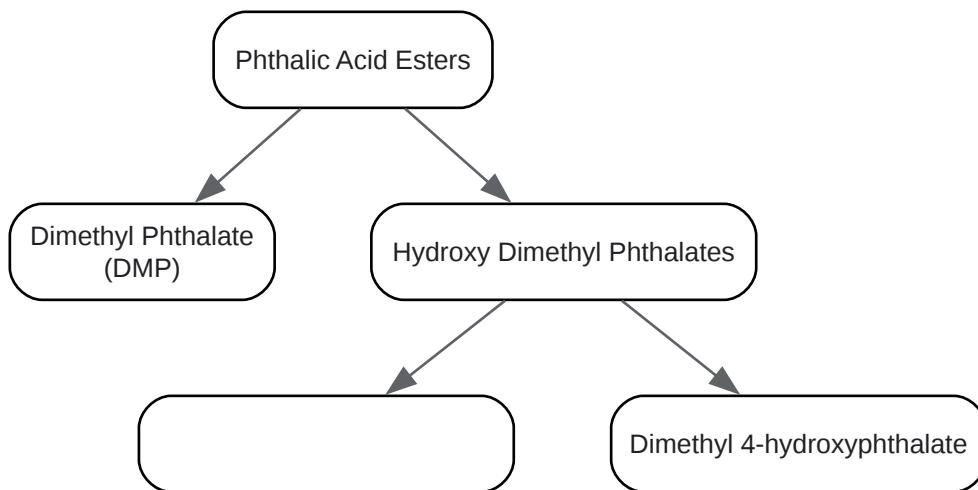
Visualizing the Context: Synthesis and Comparative Structure

The following diagrams illustrate the general synthesis workflow for **Dimethyl 3-hydroxyphthalate** and its structural relationship to its isomers.



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Caption: General workflow for the synthesis of **Dimethyl 3-hydroxyphthalate**.



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Caption: Structural relationship of **Dimethyl 3-hydroxyphthalate** to its isomers.

Conclusion

The current body of scientific literature lacks specific experimental data to validate the biological performance of **Dimethyl 3-hydroxyphthalate**. While information on its synthesis

and basic chemical properties is available, a significant data gap exists concerning its pharmacological and toxicological profiles. Future research is necessary to elucidate the biological activities of this compound and to enable meaningful comparisons with other phthalates. The information provided on related compounds should be used as a contextual guide for designing such studies and not as a direct representation of the properties of **Dimethyl 3-hydroxyphthalate**.

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